Application Notes and Protocols for N,N-Diethyl-2-hydroxyacetamide

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Compound of Interest	
Compound Name:	*N,N-Diethyl-2-hydroxyacetamide*
CAS No.:	*39096-01-0*
Cat. No.:	*B109820*

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Abstract

This document provides a comprehensive guide to the safe handling, storage, and use of **N,N-Diethyl-2-hydroxyacetamide** (CAS No. 39096-01-0) for researchers, scientists, and professionals in drug development. With a focus on scientific integrity and field-proven insights, these application notes and protocols are designed to ensure user safety and maintain the chemical's integrity for experimental use. The content herein is structured to explain the causality behind experimental choices, providing a self-validating system for laboratory practices.

Introduction and Scientific Context

N,N-Diethyl-2-hydroxyacetamide is a versatile organic compound with applications as a pharmaceutical intermediate, particularly in the synthesis of antiviral agents.[1][2][3] Specifically, it is a key reactant in the synthesis of phosphonate prodrugs, which are designed to enhance the oral bioavailability of certain antiviral compounds.[2] Its utility in drug development underscores the importance of understanding its chemical properties to ensure its effective and safe use in the laboratory.

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This guide provides detailed protocols and safety information grounded in authoritative sources to support researchers in their work with this compound. By adhering to these guidelines, users can minimize risks and ensure the reliability of their experimental outcomes.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **N,N-Diethyl-2-hydroxyacetamide** is fundamental to its safe handling and storage.

Property	Value	Source(s)
Molecular Formula	$C_6H_{13}NO_2$	[4]
Molecular Weight	131.17 g/mol	[2][4]
Appearance	Colorless to yellowish liquid or low melting solid	[3]
Melting Point	Approximately 23-26 °C	[3]
Boiling Point	Approximately 220-225 °C	[3]
Density	Approximately 0.979 g/cm³	[3]
Solubility	Soluble in water and most organic solvents	[3]

The low melting point of **N,N-Diethyl-2-hydroxyacetamide** means that it may exist as either a liquid or a solid at ambient laboratory temperatures, which requires careful consideration during handling and weighing procedures. Its solubility in water is indicative of its hygroscopic nature, a critical factor for storage.[5][6]

Hazard Identification and Safety Precautions

N,N-Diethyl-2-hydroxyacetamide is classified as a hazardous substance and requires careful handling to avoid exposure.[7]

GHS Hazard Statements:

- H315: Causes skin irritation.[7]

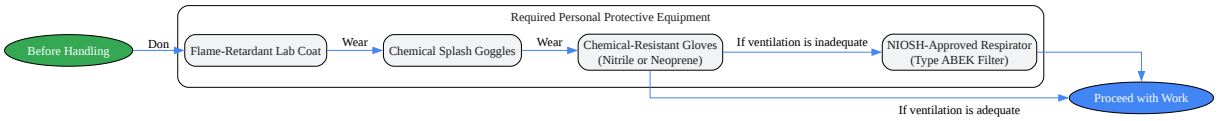
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- H319: Causes serious eye irritation.[7]
- H335: May cause respiratory irritation.[7]

Signal Word: Warning[7]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **N,N-Diethyl-2-hydroxyacetamide** to prevent skin, eye, and respiratory exposure.



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Caption: Workflow for donning appropriate PPE.

- Eye Protection: Chemical splash goggles are required to protect against splashes and irritation.[8]
- Skin Protection: A flame-retardant lab coat and chemical-resistant gloves are essential. Nitrile or neoprene gloves are recommended for handling amides.[9][10] Always inspect gloves for signs of degradation before use.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3] If there is a risk of inhaling vapors, a NIOSH-approved respirator with a Type ABEK (EN14387) filter cartridge should be used.[11]

Handling Protocols

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Adherence to strict handling protocols is crucial to minimize exposure and maintain the integrity of **N,N-Diethyl-2-hydroxyacetamide**.

Weighing and Dispensing

Given its low melting point and hygroscopic nature, special care must be taken during weighing.

Protocol for Weighing:

- Preparation: Ensure the balance is clean and tared. Have all necessary spatulas, weighing paper, and containers ready.
- Acclimatization: Allow the container of **N,N-Diethyl-2-hydroxyacetamide** to come to room temperature before opening to prevent condensation of atmospheric moisture.[12]
- Inert Atmosphere (Recommended): For applications sensitive to moisture, weighing should be performed in a glove box under an inert atmosphere (e.g., nitrogen or argon).
- Rapid Weighing: If an inert atmosphere is not available, perform the weighing process as quickly as possible to minimize moisture absorption. Keep the primary container sealed when not in use.
- Container Choice: Use a container with a narrow opening to reduce the surface area exposed to the atmosphere.
- Static Control: Use an anti-static gun or ionizer if static electricity is causing instability in the balance reading, which can be an issue with powders and low-conductivity liquids.[12]

Preparation of Solutions

Protocol for Solution Preparation:

- Solvent Selection: Use anhydrous solvents if the subsequent reaction is moisture-sensitive.
- Order of Addition: Add the weighed **N,N-Diethyl-2-hydroxyacetamide** to the solvent in a suitable flask.

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- Dissolution: Stir the mixture until the compound is fully dissolved. Gentle heating may be applied if necessary, but ensure the temperature is well below the solvent's boiling point and the compound's decomposition temperature.

- Inert Atmosphere: If the solution is to be stored or used in a moisture-sensitive reaction, maintain it under an inert atmosphere.

Storage Procedures

Proper storage is critical to maintain the stability and purity of **N,N-Diethyl-2-hydroxyacetamide**.

Storage Conditions:

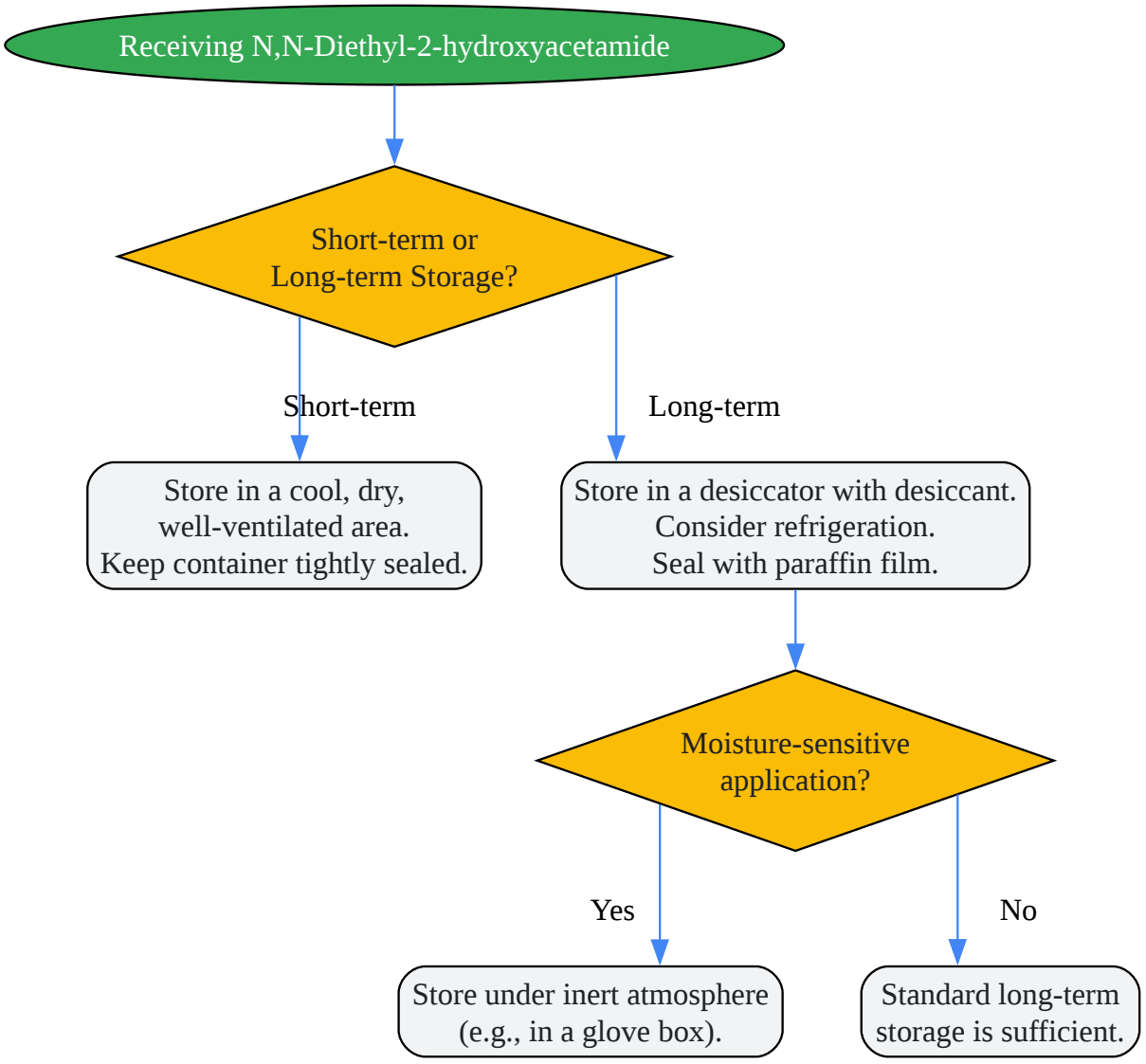
- Temperature: Store in a cool, dry, well-ventilated area.[3] Refrigeration may be appropriate to keep it in a solid state, which can make handling easier and reduce vapor pressure.

- Hygroscopicity Management: Due to its hygroscopic nature, the container must be tightly sealed.[13] For long-term storage, consider using a desiccator with a suitable desiccant (e.g., silica gel).[13] Sealing the container with paraffin film can provide an additional barrier against moisture ingress.

- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.[14]

- Light Sensitivity: While not explicitly stated as light-sensitive, storing in an opaque or amber container is good laboratory practice to prevent potential photodegradation.

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Caption: Decision tree for proper storage.

Emergency Procedures

In the event of an emergency, prompt and correct action is essential.

First Aid Measures

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- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[15]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[15]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[8]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[8]

Spill Response

Protocol for Small Spills:

- Evacuate and Ventilate: Alert others in the area and ensure adequate ventilation.
- Don PPE: Wear the appropriate PPE as outlined in Section 3.1.
- Containment: Create a dike around the spill using an inert absorbent material such as vermiculite, sand, or earth.[8]
- Absorption: Carefully apply the absorbent material over the spill, working from the outside in.
- Collection: Once the spill is fully absorbed, use non-sparking tools to collect the material into a suitable, labeled container for hazardous waste.[15]
- Decontamination: Clean the spill area with soap and water. Collect the cleaning materials for disposal as hazardous waste.

For large spills, evacuate the area immediately and contact your institution's Environmental Health and Safety (EHS) office.

Waste Disposal

All waste containing **N,N-Diethyl-2-hydroxyacetamide** must be treated as hazardous waste.

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Protocol for Disposal:

- Collection: Collect all waste, including contaminated absorbent materials and disposable PPE, in a clearly labeled, sealed, and compatible waste container.[16]
- Labeling: Label the container as "Hazardous Waste" and list the chemical contents.
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal by your institution's EHS office or a licensed hazardous waste disposal company.[15] Do not dispose of **N,N-Diethyl-2-hydroxyacetamide** down the drain.[17]

Neutralization (for experienced personnel only):

While disposal through a certified vendor is the primary recommendation, amides can be hydrolyzed under acidic or basic conditions. However, this should only be attempted by trained personnel with a thorough understanding of the reaction and its potential hazards. A general approach involves slow, controlled addition to a stirred solution of acid or base, with monitoring for heat and gas evolution. The resulting mixture would still require proper pH adjustment and disposal in accordance with local regulations.

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